Hirshfeld surface analysis of cyanobiphenyl compounds

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Compound of Interest

Compound Name:	*Ethyl 2'-cyanobiphenyl-3-carboxylate*
CAS No.:	*131379-35-6*
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An In-depth Technical Guide: Hirshfeld Surface Analysis of Cyanobiphenyl Compounds: From Visualization to Quantification of Intermolecular Forces

Executive Summary

For researchers, materials scientists, and drug development professionals, a deep understanding of intermolecular interactions is fundamental to predicting and engineering the solid-state properties of molecular materials. Cyanobiphenyls, cornerstone molecules in liquid crystal technology and functional materials, exhibit complex crystal packing driven by a subtle interplay of non-covalent forces. This guide presents Hirshfeld surface analysis (HSA) as an indispensable computational tool for the comprehensive investigation of these interactions. Moving beyond the limitations of traditional analyses focused on singular short contacts, HSA provides a holistic, visual, and quantitative framework for understanding the entire intermolecular environment of a molecule within a crystal. This document details the theoretical underpinnings of Hirshfeld surfaces and their associated 2D fingerprint plots, provides a step-by-step protocol for performing the analysis using the CrystalExplorer software, and explores the specific types of interactions that govern the crystal packing of cyanobiphenyls.

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Introduction: The Significance of Intermolecular Interactions in Cyanobiphenyls

Cyanobiphenyl compounds are a class of organic molecules characterized by two phenyl rings linked by a single bond, with a cyano (-C≡N) group at one terminus and typically an alkyl or alkoxy chain at the other.[1][2] Their unique anisotropic shape and strong dipole moment arising from the cyano group are responsible for their widespread use in liquid crystal displays (LCDs) and as building blocks for advanced organic materials.[3][4][5] The collective behavior of these molecules, which dictates their liquid crystalline phases and solid-state properties, is governed not by covalent bonds, but by a delicate balance of weaker intermolecular interactions.[4][6]

Understanding the crystal packing—how molecules arrange themselves in a solid lattice—is crucial for controlling properties like stability, solubility, and polymorphism.[7] Historically, this involved analyzing a few select short atom-atom contacts, a biased approach that often overlooks the collective contribution of many weaker but significant interactions.[8] Hirshfeld surface analysis has emerged as a superior method, providing a comprehensive map of all intermolecular contacts across a molecule's surface, thereby enabling a more accurate and insightful analysis of crystal packing.[9][10][11][12]

Theoretical Foundations of Hirshfeld Surface Analysis

Hirshfeld surface analysis is a method used to partition crystal space into molecular volumes, allowing for the detailed study of a molecule's interaction with its neighbors.[11][13] The technique is grounded in the concept of molecular electron density.

Defining the Hirshfeld Surface

The analysis begins by defining a "promolecule" as the sum of the spherical atomic electron densities of the molecule of interest, and the "procrystal" as the sum for the entire crystal.[14] A weight function, w(r), is calculated at every point in space, representing the promolecule's contribution to the total procrystal electron density.[14] The Hirshfeld surface is formally defined as the isosurface where this weight function is equal to 0.5.[9][14] This surface elegantly

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encapsulates the region where the molecule's own electron density contribution is greater than or equal to that of all other molecules combined.

Key Surface Properties for Interaction Mapping

The true power of HSA lies in mapping various properties onto this surface, with colors representing the nature and strength of intermolecular contacts.

- dnorm(Normalized Contact Distance): This is the most critical property for identifying significant intermolecular contacts. It is derived from d_i (the distance from the surface to the nearest nucleus inside) and d_e (the distance to the nearest nucleus outside), normalized by the van der Waals (vdW) radii of the respective atoms.[15] The surface is colored according to the d_norm value:
  - Red regions (d_norm < 0): Indicate intermolecular contacts shorter than the sum of vdW radii, representing the closest and often strongest interactions, such as hydrogen bonds.[13][15][16]
  - White regions (d_norm = 0): Represent contacts approximately equal to the vdW separation.[15][16]
  - Blue regions (d_norm > 0): Signify contacts longer than the vdW radii, indicating weaker interactions.[15][16]
- Shape Index and Curvedness: These properties describe the topology of the surface. The shape index is particularly useful for identifying π-π stacking interactions, which appear as characteristic adjacent red (concave) and blue (convex) triangular patches.[16][17]
- Electrostatic Potential: Mapping the calculated electrostatic potential onto the Hirshfeld surface visually distinguishes regions of positive potential (hydrogen bond donors, typically colored blue) from regions of negative potential (hydrogen bond acceptors, colored red).[18][19] This is invaluable for understanding electrostatic complementarity in crystal packing.

The 2D Fingerprint Plot: Quantifying Intermolecular Interactions

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While the 3D mapped surface offers a powerful qualitative picture, the 2D fingerprint plot provides a quantitative summary of all intermolecular contacts.[20]

- Generation and Interpretation: The plot is a histogram of all (d_i, d_e) pairs across the Hirshfeld surface.[20] The color of each point on the plot represents the relative frequency of that specific (d_i, d_e) combination. The resulting plot is a unique "fingerprint" for a molecule in a specific crystal environment, with distinct shapes corresponding to different types of interactions.[16] For example, strong hydrogen bonds appear as sharp, distinct spikes, while more diffuse van der Waals interactions form a broader, cloud-like region.[16]

- Decomposition for Quantitative Analysis: A key feature of this technique is the ability to decompose the full fingerprint into contributions from specific atom-pair contacts (e.g., H···H, C···H, N···H, etc.).[7][8][15] By calculating the area under the curve for each decomposed plot, one can determine the precise percentage contribution of each interaction type to the total Hirshfeld surface area. This transforms a qualitative observation into a robust quantitative comparison.[8][21][22]

Practical Workflow: HSA of a Cyanobiphenyl Compound

The analysis is performed using the CrystalExplorer software, which is freely available for academic use.[23][24][25] The workflow is straightforward and provides a wealth of information from a single crystallographic input file.

Experimental Protocol

- Obtain Input Data: The starting point is a Crystallographic Information File (.cif). These can be obtained from crystallographic databases like the Cambridge Structural Database (CSD) or the Crystallography Open Database (COD), or from your own single-crystal X-ray diffraction experiments.[26][27]

- Load Structure in CrystalExplorer: Open the software and load the .cif file. The program will display the unit cell and the molecule(s) within it.[28][29]

- Generate Hirshfeld Surface: Select a single, complete molecule of interest within the crystal lattice. Click the "Generate Surface" button and choose "Hirshfeld" as the surface type.[30]

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[31]

- Map Surface Properties: In the surface options, map the d_norm property onto the generated surface. Analyze the colored regions to qualitatively identify the locations of close intermolecular contacts. Red spots highlight areas of significant interaction.
- Generate 2D Fingerprint Plot: With the Hirshfeld surface still selected, click the "Display Fingerprint Plot" button.[30][32] This will generate the full fingerprint plot, summarizing all interactions.
- Decompose and Quantify Contacts: Within the fingerprint window, use the options to decompose the plot by element pairs. Select pairs relevant to cyanobiphenyls (e.g., H···H, C···H, N···H, C···C) to view their individual contributions. The software directly provides the percentage of the Hirshfeld surface area corresponding to each contact type.

Visualization of the HSA Workflow

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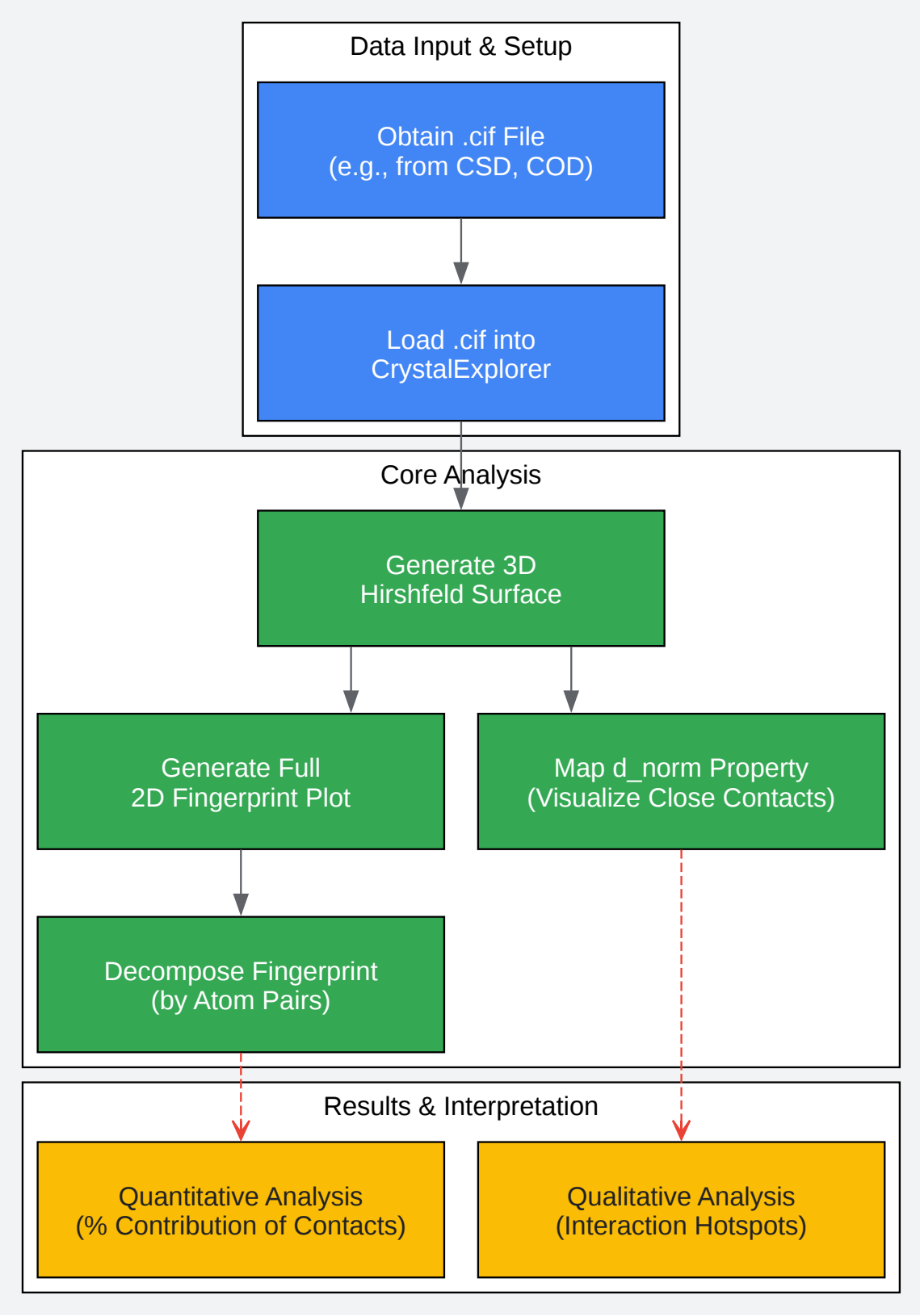

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Caption: Workflow for Hirshfeld surface analysis using CrystalExplorer.

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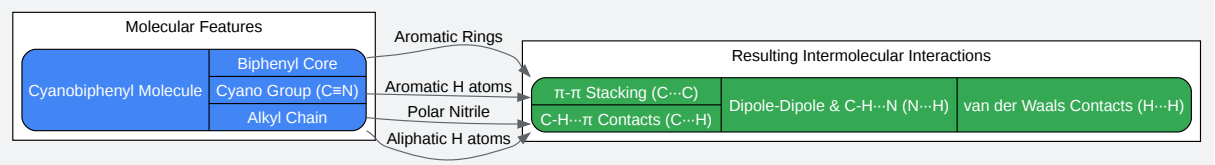
Case Study: Decoding Interactions in Cyanobiphenyl Crystals

Applying HSA to cyanobiphenyls reveals a consistent hierarchy of interactions that define their crystal packing. The specific geometry of the molecule—a rigid aromatic core, a polar nitrile group, and a flexible alkyl chain—gives rise to a characteristic interaction landscape.



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Caption: Relationship between cyanobiphenyl features and interaction types.

A quantitative analysis typically yields the following distribution of contacts, which collectively stabilize the crystal structure.

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Interaction Type (Atom Pair)	Typical % Contribution to Hirshfeld Surface	Key Structural Origin and Significance
H···H	30 - 45%	Arises from contacts between alkyl chains and aromatic hydrogens; represents ubiquitous van der Waals forces that are crucial for efficient packing.[18][33][34]
C···H / H···C	30 - 40%	Primarily indicates C-H···π interactions, where a hydrogen atom interacts with the electron cloud of a phenyl ring.[33][34] A major cohesive force.
N···H / H···N	5 - 15%	Represents weak C-H···N hydrogen bonds and dipole-dipole interactions involving the highly electronegative nitrogen of the cyano group.[33][34]
C···C	3 - 8%	Direct evidence of π-π stacking interactions between the biphenyl cores of adjacent molecules.[33]
Other	< 5%	Includes minor contacts like C···N, N···N, etc.

This quantitative breakdown is invaluable. For instance, in drug development, modifying a molecule to enhance specific N···H interactions could improve binding affinity. In materials science, promoting C···C stacking can influence electronic properties.

Conclusion and Outlook

Hirshfeld surface analysis provides a uniquely powerful, intuitive, and quantitative method for investigating the complex world of intermolecular interactions in cyanobiphenyl compounds. By

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offering a complete picture of the molecular environment, it allows researchers to move beyond simplistic models and gain a deep, actionable understanding of the forces that govern crystal packing. The ability to visualize interaction "hotspots" with d_norm mapping and to precisely quantify the contribution of different contact types via 2D fingerprint plots makes HSA an essential tool. For scientists and professionals in materials design and drug development, mastering this technique provides a decisive edge in the rational design of molecules with tailored solid-state properties, ultimately accelerating innovation and discovery.

References

- Hirshfeld Surface Analysis for Investigation of Intermolecular Interaction of Molecular Crystals. Scientific Research Publishing.
- Towards quantitative analysis of intermolecular interactions with Hirshfeld surfaces.
- Towards quantitative analysis of intermolecular interactions with Hirshfeld surfaces. Sci-Hub.
- Introduction to CrystalExplorer, Hirshfeld surfaces, interaction energies, energy frameworks and more. crystalexplorer.net.
- Towards quantitative analysis of intermolecular interactions with Hirshfeld surfaces | Request PDF.
- Fluorescence Studies on Intermolecular Interactions of Cyanobiphenyl Groups Chemisorbed on a Quartz Surface with Liquid Crystals.
- CrystalExplorer: A program for Hirshfeld surface analysis, visualization and quantitative analysis of molecular crystals. Mendeley.
- Towards quantitative analysis of intermolecular interactions with Hirshfeld surfaces. Chemical Communications (RSC Publishing) DOI:10.1039/B704980C.
- Study of Intermolecular Interactions in Liquid Crystals: Para-butyl-p'-cyano-biphenyl. SciRP.org.
- Increased intermolecular interactions and cluster formation at the onset of the twist-bend nematic phase in thioether cyanobiphe. arXiv.
- Getting Started with CrystalExplorer. crystalexplorer.net.
- Study of Intermolecular Interactions in Liquid Crystals: Para-butyl-p'-cyano-biphenyl. Semantic Scholar.
- Intermolecular Interactions and Fingerprint Plots with Hirshfeld Surface Analysis. SETSCI Conference Proceedings.
- The Hirshfeld Surface. CrystalExplorer.
- Utilizing Hirshfeld surface calculations, non-covalent interaction (NCI) plots and the calculation of interaction energies in the analysis of molecular packing. PMC.
- Study of Intermolecular Interactions in Liquid Crystals: Para-butyl-p'-cyano-biphenyl. scirp.org.

© 2026 BenchChem. All rights reserved.

- Hirshfeld Surface Analysis by using Crystal Explorer. YouTube.
- Quick Start Guide For CrystalExplorer17 - CrystalExplorer Wiki. Scribd.
- CrystalExplorer: a program for Hirshfeld surface analysis, visualization and quantitative analysis of molecular crystals. IUCr Journals.
- Fingerprint Plots. CrystalExplorer.
- CrystalExplorer: a program for Hirshfeld surface analysis, visualization and quantitative analysis of molecular crystals. Semantic Scholar.
- How to get, install crystal explorer and applications | Getting Started with CrystalExplorer. YouTube.
- How to get, install crystal explorer and applications | Getting Started with CrystalExplorer #vasp. YouTube.
- CrystalExplorer: a program for Hirshfeld surface analysis, visualization and quantitative analysis of molecular crystals.
- Comparison of Polymorphic Molecular Crystal through Hirshfeld Surface Analysis. pubs.acs.org.
- The Use of Hirshfeld Surface Analysis Tools to Study the Intermolecular Interactions in Single Molecule Magnets. MDPI.
- Synthesis, crystal structure and Hirshfeld surface analysis of 4′-cyano-[1,1′-biphenyl]-4-yl 3-(benzyloxy)
- Hirshfeld Surface Analysis and Density Functional Theory Calculations of 2-Benzyloxy-1,2,4-triazolo[1,5-a] quinazolin-5(4H)-one: A Comprehensive Study on Crystal Structure, Intermolecular Interactions, and Electronic Properties. MDPI.
- Crystal structure and Hirshfeld surface analysis of 3-cyano-4-hydroxy-2-(4-methylphenyl)-6-oxo-N-phenyl-4-(thiophen-2-yl)cyclohexane-1-carboxamide 0.
- A Researcher's Guide to Analyzing Intermolecular Interactions: Hirshfeld Surface Analysis vs.
- How to Create Hirshfeld Surface Using Crystal Explorer. YouTube.
- How to Create Hirshfeld Surface and 2D Fingerprint Plots using Crystal Explorer. YouTube.
- Understanding Hirshfeld Surfaces: A Window Into Molecular Interactions.
- Hirshfeld Surface Method and Its Application in Energetic Crystals.
- Structures of cyano-biphenyl liquid crystals. NASA Technical Reports Server (NTRS).
- Crystal structure and Hirshfeld surface analysis of 4-cyano-N-[(4-cyanophenyl)sulfonyl]-N-[2-(5-methylfuran-2-yl)phenyl]benzenesulfonamide. PMC.
- Crystal structure and Hirshfeld surface analysis of 3-cyano-4-hydroxy-2-(4-methylphenyl)-6-oxo-N-phenyl-4-(thiophen-2-yl)cyclohexane-1-carboxamide 0.04-hydrate.
- 4-Cyano-4'-pentylbiphenyl | C18H19N. PubChem - NIH.
- Crystal structure and Hirshfeld surface analysis of 4-cyano-N-[(4-cyanophenyl)sulfonyl]-N-[2-(5-methylfuran-2-yl)phenyl]benzenesulfonamide.

© 2026 BenchChem. All rights reserved.

- Crystal structure of 4′-pentyl-4-cyanobiphenyl (5CB). Taylor & Francis.
- Crystal Structure, DFT Calculation, and Hirshfeld Surface Analysis of the 1-(Cyclohex-1-en-1-yl)-3-(prop-2-yn-1-yl)-1,3-dihydro-2H-benzimidazol-2-one. MDPI.
- CrystalExplorer: a program for Hirshfeld surface analysis, visualization and quantitative analysis of molecular crystals. PMC.
- Fingerprint Plots. CrystalExplorer.
- MOLECULAR STRUCTURE AND PACKING IN THE CRYSTALLINE STATE OF 4-n-ETHYL-4'- CYANOBIPHENYL (2CB) BY SINGLE CRYSTAL X-RAY DIFFRACTOM. NBU-IR.
- 4-Cyanobiphenyl. ChemicalBook.

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Sources

- 1. ntrs.nasa.gov [ntrs.nasa.gov]
- 2. ir.nbu.ac.in [ir.nbu.ac.in]
- 3. pubs.acs.org [pubs.acs.org]
- 4. scirp.org [scirp.org]
- 5. tandfonline.com [tandfonline.com]
- 6. arxiv.org [arxiv.org]
- 7. research-repository.uwa.edu.au [research-repository.uwa.edu.au]
- 8. Towards quantitative analysis of intermolecular interactions with Hirshfeld surfaces - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 9. Utilizing Hirshfeld surface calculations, non-covalent interaction (NCI) plots and the calculation of interaction energies in the analysis of molecular packing - PMC [pmc.ncbi.nlm.nih.gov]
- 10. benchchem.com [benchchem.com]
- 11. Understanding Hirshfeld Surfaces: A Window Into Molecular Interactions - Oreate AI Blog [oreateai.com]
- 12. pubs.acs.org [pubs.acs.org]

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- 13. mdpi.com [mdpi.com]
- 14. crystalexplorer.net [crystalexplorer.net]
- 15. set-science.com [set-science.com]
- 16. Hirshfeld Surface Analysis for Investigation of Intermolecular Interaction of Molecular Crystals [scirp.org]
- 17. mdpi.com [mdpi.com]
- 18. Crystal structure and Hirshfeld surface analysis of 3-cyano-4-hydroxy-2-(4-methylphenyl)-6-oxo-N-phenyl-4-(thiophen-2-yl)cyclohexane-1-carboxamide 0.04-hydrate - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. crystalexplorer.net [crystalexplorer.net]
- 21. Towards quantitative analysis of intermolecular interactions with Hirshfeld surfaces - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 22. researchgate.net [researchgate.net]
- 23. crystalexplorer.net [crystalexplorer.net]
- 24. CrystalExplorer: A program for Hi... preview & related info | Mendeley [mendeley.com]
- 25. journals.iucr.org [journals.iucr.org]
- 26. crystalexplorer.net [crystalexplorer.net]
- 27. 4-Cyano-4'-pentylbiphenyl | C18H19N | CID 92319 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 28. scribd.com [scribd.com]
- 29. m.youtube.com [m.youtube.com]
- 30. m.youtube.com [m.youtube.com]
- 31. m.youtube.com [m.youtube.com]
- 32. crystalexplorer.net [crystalexplorer.net]
- 33. Synthesis, crystal structure and Hirshfeld surface analysis of 4′-cyano-[1,1′-biphenyl]-4-yl 3-(benzyloxy)benzoate - PMC [pmc.ncbi.nlm.nih.gov]
- 34. Crystal structure and Hirshfeld surface analysis of 4-cyano-N-[(4-cyanophenyl)sulfonyl]-N-[2-(5-methylfuran-2-yl)phenyl]benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]

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